

(4-(Aminomethyl)phenyl)methanol physical properties melting point boiling point

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Compound of Interest

Compound Name: (4-(Aminomethyl)phenyl)methanol

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An In-depth Technical Guide on the Physical Properties of **(4-(Aminomethyl)phenyl)methanol**

This technical guide provides a comprehensive overview of the key physical properties of **(4-(Aminomethyl)phenyl)methanol**, with a specific focus on its melting and boiling points. It is intended for researchers, scientists, and professionals in the field of drug development who utilize this compound in their work. This document outlines these properties in a clear, tabular format and includes a detailed experimental protocol for melting point determination.

Physical and Chemical Properties

(4-(Aminomethyl)phenyl)methanol is a solid organic compound with the molecular formula $C_8H_{11}NO$ ^{[1][2][3][4]}. A summary of its key physical properties is presented below.

Property	Value
Melting Point	80-82 °C[3][5]
Boiling Point	280.0 ± 20.0 °C (Predicted)[3]
Molecular Weight	137.18 g/mol [1][2][4][5]
Molecular Formula	C8H11NO[1][2][3][4]
Density	1.113 ± 0.06 g/cm ³ (Predicted)[3]
Flash Point	123.2 ± 21.8 °C[5]
Physical Form	Solid[2][3][4]
Solubility	Soluble in DMSO and Methanol[3]

Experimental Protocols

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range (typically 0.5-1.0 °C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range[6]. The following protocol describes a standard method for determining the melting point of **(4-(Aminomethyl)phenyl)methanol** using a capillary tube apparatus.

Objective: To accurately determine the melting range of a solid sample of **(4-(Aminomethyl)phenyl)methanol**.

Materials:

- **(4-(Aminomethyl)phenyl)methanol** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., DigiMelt or similar)
- Mortar and pestle (if sample consists of large crystals)

- Spatula

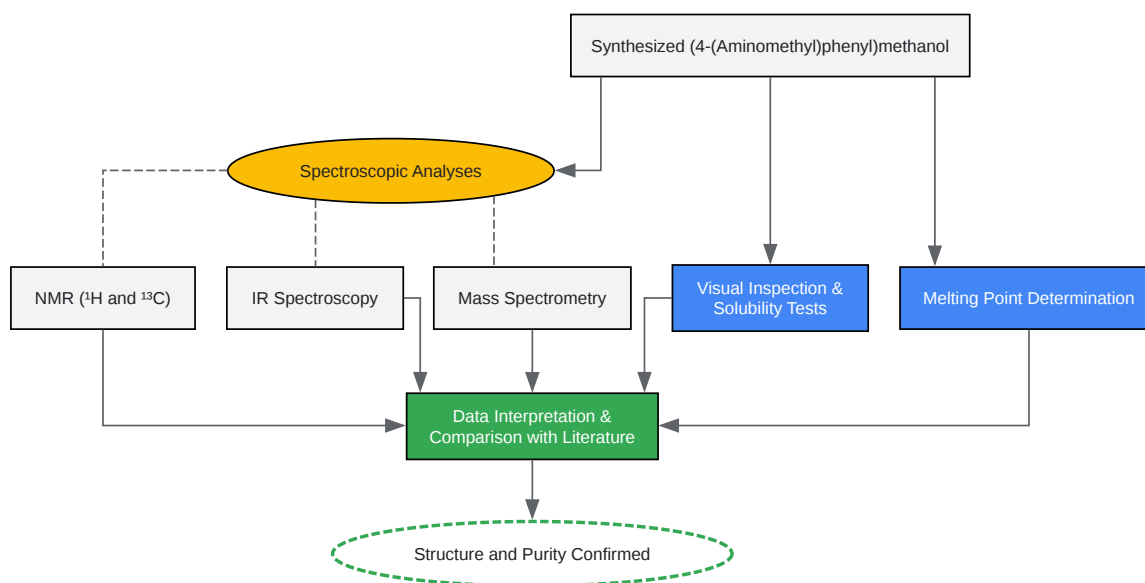
Procedure:

- Sample Preparation:
 - Ensure the **(4-(Aminomethyl)phenyl)methanol** sample is completely dry.
 - If the sample consists of large crystals, gently grind a small amount into a fine powder using a clean, dry mortar and pestle[7].
 - Place a small amount of the powdered sample onto a clean, dry surface.
 - Press the open end of a capillary tube into the powder to collect a small plug of the sample[8].
 - Tap the sealed end of the capillary tube gently on a hard surface to compact the sample into the bottom of the tube. Alternatively, drop the tube (sealed end down) through a long glass tube to facilitate packing[7].
 - The final packed sample height should be approximately 1-2 mm[6].
- Apparatus Setup and Measurement:
 - Insert the prepared capillary tube into the sample holder of the melting point apparatus.
 - If the approximate melting point is unknown, a rapid preliminary run can be conducted with a fast heating rate (e.g., 10-20 °C per minute) to get an estimated range[7].
 - For an accurate measurement, set the apparatus to a slow heating rate, typically 1-2 °C per minute[7]. The starting temperature should be set to about 10-15 °C below the expected melting point of 80-82 °C.
 - Observe the sample closely through the magnifying lens.
- Data Recording:

- Record the temperature at which the first drop of liquid appears. This is the beginning of the melting range.
 - Continue to observe and record the temperature at which the last crystal of the solid melts completely. This marks the end of the melting range[6].
 - The recorded melting point should be expressed as a range from the initial to the final temperature.
- Post-Measurement:
 - Allow the apparatus to cool down before performing any subsequent measurements.
 - Always use a fresh sample in a new capillary tube for each determination, as the melted sample may have undergone decomposition[6].

Logical Workflow Visualization

The following diagram illustrates a standard workflow for the characterization of a synthesized chemical compound like **(4-(Aminomethyl)phenyl)methanol**, ensuring its identity and purity are confirmed through a series of analytical tests.



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Caption: Characterization workflow for **4-(Aminomethyl)phenylmethanol**.

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